

Salnacedin (CAS 87573-01-1): A Technical Guide

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Compound of Interest

Compound Name: Salnacedin

Cat. No.: B1681406

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Disclaimer: This document provides a summary of available technical information on **Salnacedin**. The mechanism of action described herein is largely inferred from its structural relationship to salicylic acid and salicylates, as direct experimental studies on **Salnacedin**'s specific interactions with cyclooxygenase enzymes and prostaglandin E2 synthesis are not extensively available in the public domain.

Core Properties of Salnacedin

Salnacedin, with the CAS number 87573-01-1, is a compound known for its anti-inflammatory and keratolytic properties.^[1] Its chemical structure suggests a relationship to salicylates, a well-known class of non-steroidal anti-inflammatory drugs (NSAIDs).

Physicochemical Properties

A compilation of the known physicochemical properties of **Salnacedin** is presented in Table 1. This data is essential for formulation development, solubility studies, and analytical method development.

Property	Value	Source
CAS Number	87573-01-1	[2]
Molecular Formula	C ₁₂ H ₁₃ NO ₅ S	[3]
Molecular Weight	283.30 g/mol	[1]
IUPAC Name	(2R)-2-acetamido-3-(2-hydroxybenzoyl)sulfanylpropanoic acid	N/A
Boiling Point	565.2 °C at 760 mmHg	[3]
Solubility	Soluble in DMSO	N/A
Melting Point	Not available	N/A

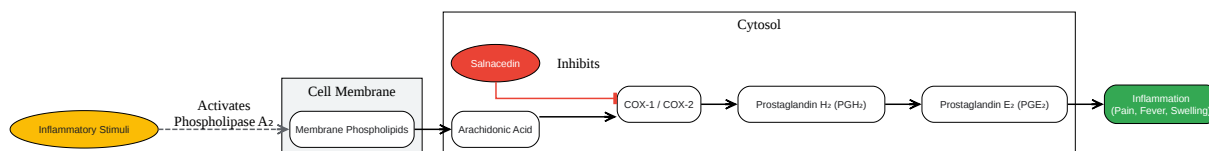
Hypothesized Mechanism of Action

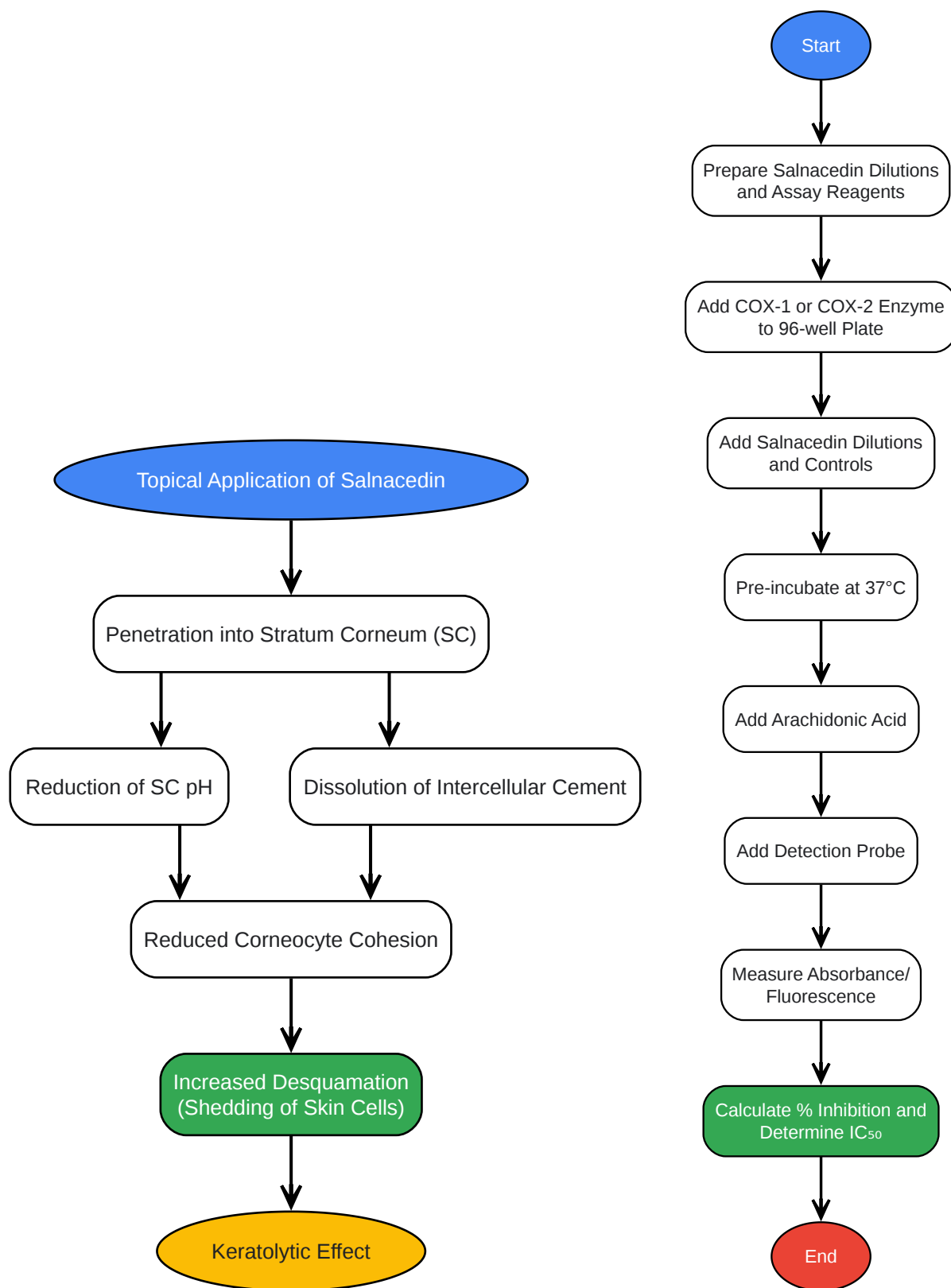
Based on its chemical structure, which features a salicylate moiety, **Salnacedin** is proposed to exert its biological effects through two primary mechanisms: anti-inflammatory action via inhibition of prostaglandin synthesis and keratolytic action by promoting the desquamation of the stratum corneum.

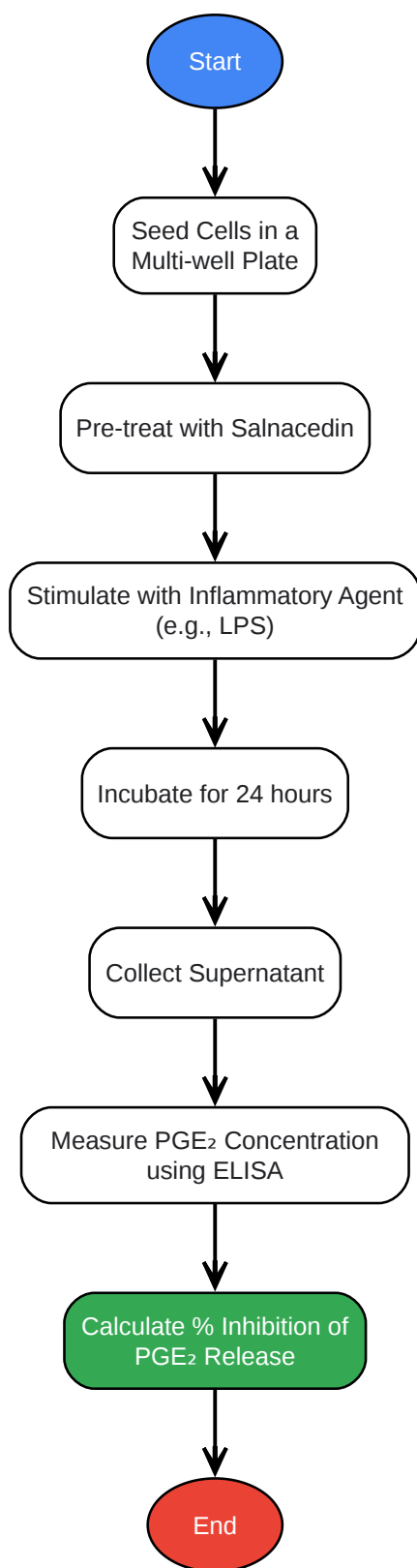
Anti-inflammatory Action: Inhibition of Cyclooxygenase (COX)

Salicylates are known to inhibit the cyclooxygenase (COX) enzymes, which are critical for the synthesis of prostaglandins, key mediators of inflammation. It is hypothesized that **Salnacedin**, as a salicylate derivative, follows this pathway to exert its anti-inflammatory effects.

The proposed signaling pathway for the anti-inflammatory action of **Salnacedin** is depicted below.







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